

Hydrolysis of Methyl 2-hydroxy-5-nitrobenzoate to 2-hydroxy-5-nitrobenzoic acid

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Compound of Interest

Compound Name: Methyl 2-hydroxy-5-nitrobenzoate

Cat. No.: B045954

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Application Note: Hydrolysis of Methyl 2-hydroxy-5-nitrobenzoate

Abstract

This application note provides a detailed protocol for the hydrolysis of **methyl 2-hydroxy-5-nitrobenzoate** to its corresponding carboxylic acid, 2-hydroxy-5-nitrobenzoic acid. This transformation is a fundamental step in the synthesis of various pharmaceutical intermediates and other fine chemicals. The protocol described herein utilizes a base-catalyzed hydrolysis method, which is a common and effective procedure for the saponification of esters.^{[1][2]} This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Introduction

2-Hydroxy-5-nitrobenzoic acid is a valuable building block in organic synthesis, notably in the preparation of mesalamine, an anti-inflammatory agent. The hydrolysis of its methyl ester precursor, **methyl 2-hydroxy-5-nitrobenzoate**, is a key synthetic step. This process can be achieved through either acid or base-catalyzed methods.^[2] Base-catalyzed hydrolysis, or saponification, is often preferred due to its typically faster reaction rates and irreversible nature. ^[2] This application note details a robust and reproducible protocol for this conversion using sodium hydroxide.

Reaction Scheme

Caption: Reaction scheme for the hydrolysis of **methyl 2-hydroxy-5-nitrobenzoate**.

Experimental Protocol

Materials:

- **Methyl 2-hydroxy-5-nitrobenzoate** ($C_8H_7NO_5$, MW: 197.14 g/mol)[3][4]
- Sodium hydroxide (NaOH)
- Concentrated hydrochloric acid (HCl)
- Deionized water
- Round-bottomed flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Beakers
- Buchner funnel and filter paper
- pH paper or pH meter

Procedure:

- Reaction Setup: In a 250 mL round-bottomed flask equipped with a magnetic stir bar and a reflux condenser, dissolve 10.0 g (0.051 mol) of **methyl 2-hydroxy-5-nitrobenzoate** in 50 mL of water containing 4.1 g (0.102 mol) of sodium hydroxide.
- Hydrolysis: Heat the mixture to reflux with stirring. Continue heating for 1-2 hours, or until the reaction is complete. The disappearance of the oily ester layer indicates the completion of the saponification.[1]

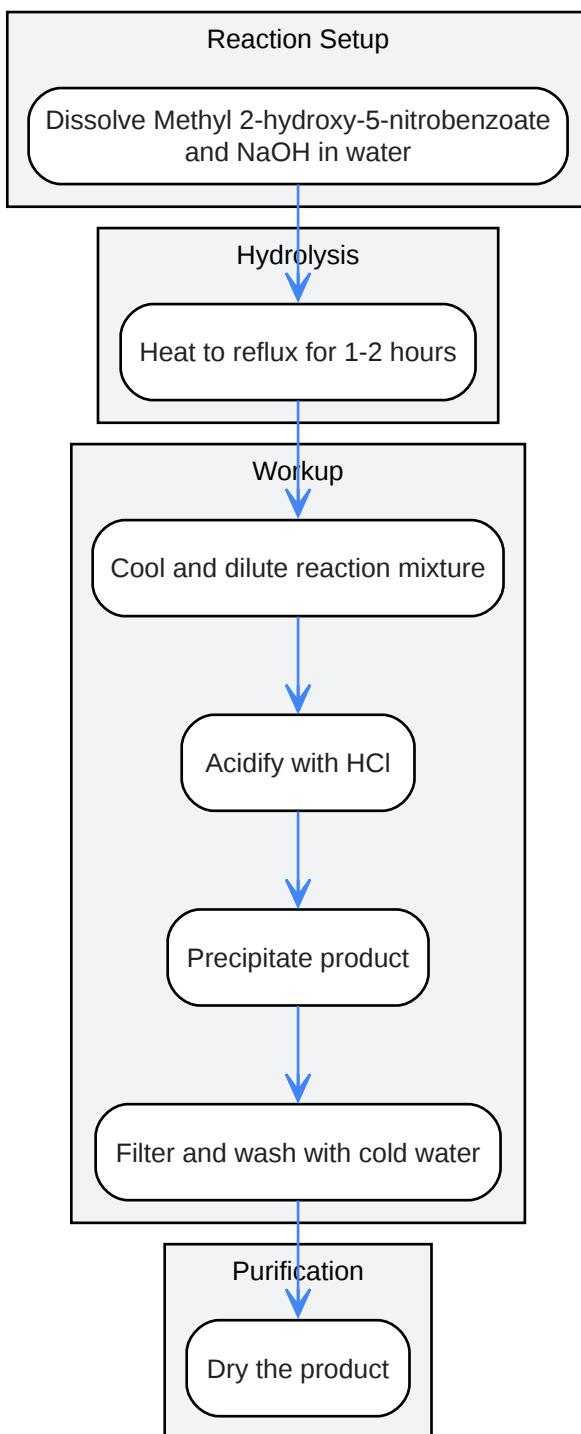
- Cooling and Dilution: After the reaction is complete, allow the mixture to cool to room temperature. Dilute the reaction mixture with an equal volume of water.
- Acidification: While stirring, slowly pour the cooled reaction mixture into a beaker containing a solution of 10 mL of concentrated hydrochloric acid in 50 mL of water. This should be done in a well-ventilated fume hood.[1]
- Precipitation and Isolation: The 2-hydroxy-5-nitrobenzoic acid will precipitate out of the solution as a solid. Cool the mixture in an ice bath to ensure complete precipitation.
- Filtration and Washing: Collect the solid product by vacuum filtration using a Buchner funnel. Wash the collected solid with cold deionized water to remove any inorganic impurities.
- Drying: Dry the purified 2-hydroxy-5-nitrobenzoic acid in a desiccator or a vacuum oven at a low temperature.

Data Presentation

Parameter	Starting Material	Product
Compound Name	Methyl 2-hydroxy-5-nitrobenzoate	2-hydroxy-5-nitrobenzoic acid
Molecular Formula	$C_8H_7NO_5$	$C_7H_5NO_5$
Molecular Weight	197.14 g/mol [3][4]	183.12 g/mol [5]
Appearance	White to pale cream crystals or powder[6]	Off-white to yellowish solid
Melting Point	113-119 °C[6]	~220-225 °C (decomposes)
Solubility	Insoluble in water[7][8]	Sparingly soluble in cold water

Reaction Parameter	Value
Reactant Moles	0.051 mol
NaOH Moles	0.102 mol
Theoretical Yield	9.34 g
Expected Yield	90-96% [1]

Experimental Workflow



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Caption: Workflow for the hydrolysis of **methyl 2-hydroxy-5-nitrobenzoate**.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Perform the reaction in a well-ventilated fume hood, especially during the acidification step, as it releases fumes.
- Sodium hydroxide and concentrated hydrochloric acid are corrosive. Handle with care and avoid contact with skin and eyes.
- Use caution when heating the reaction mixture.

Conclusion

The protocol described in this application note provides a straightforward and efficient method for the hydrolysis of **methyl 2-hydroxy-5-nitrobenzoate** to 2-hydroxy-5-nitrobenzoic acid. The high expected yield and simple workup procedure make this method suitable for both small-scale laboratory synthesis and larger-scale production. This foundational reaction is a critical step for professionals engaged in the development of pharmaceuticals and other specialized chemical products.

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